

overcoming mGAT-IN-1 experimental variability

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Compound of Interest

Compound Name: mGAT-IN-1

Cat. No.: B12412644

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Technical Support Center: mGAT-IN-1

Welcome to the technical support center for **mGAT-IN-1**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming experimental variability and ensuring robust, reproducible results.

Frequently Asked Questions (FAQs)

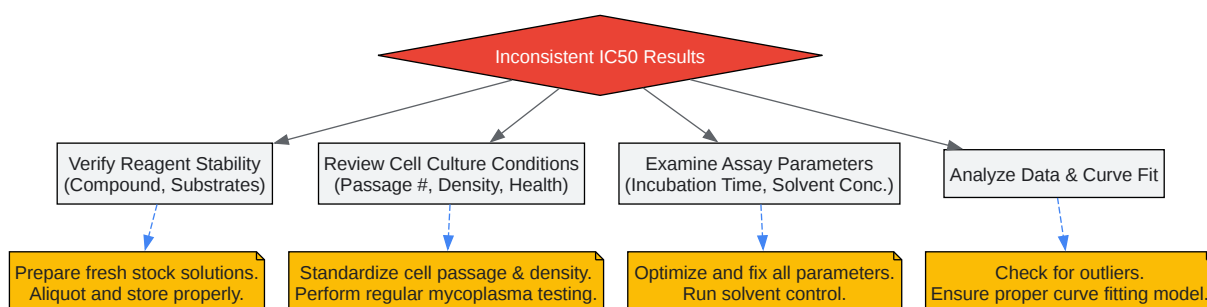
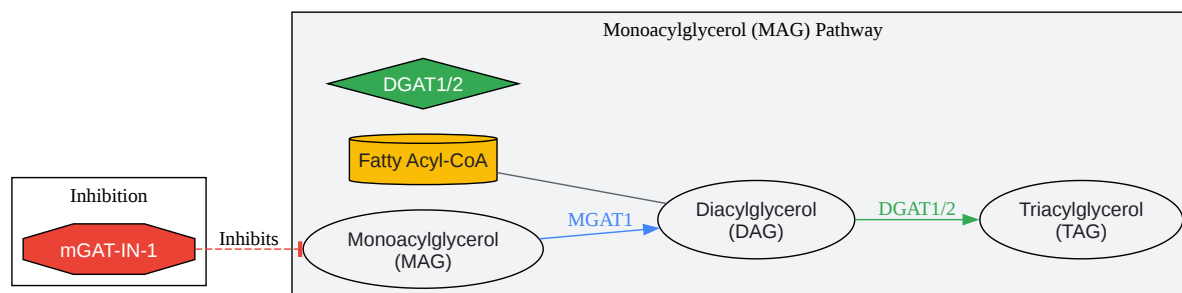
Q1: What is **mGAT-IN-1** and what is its mechanism of action?

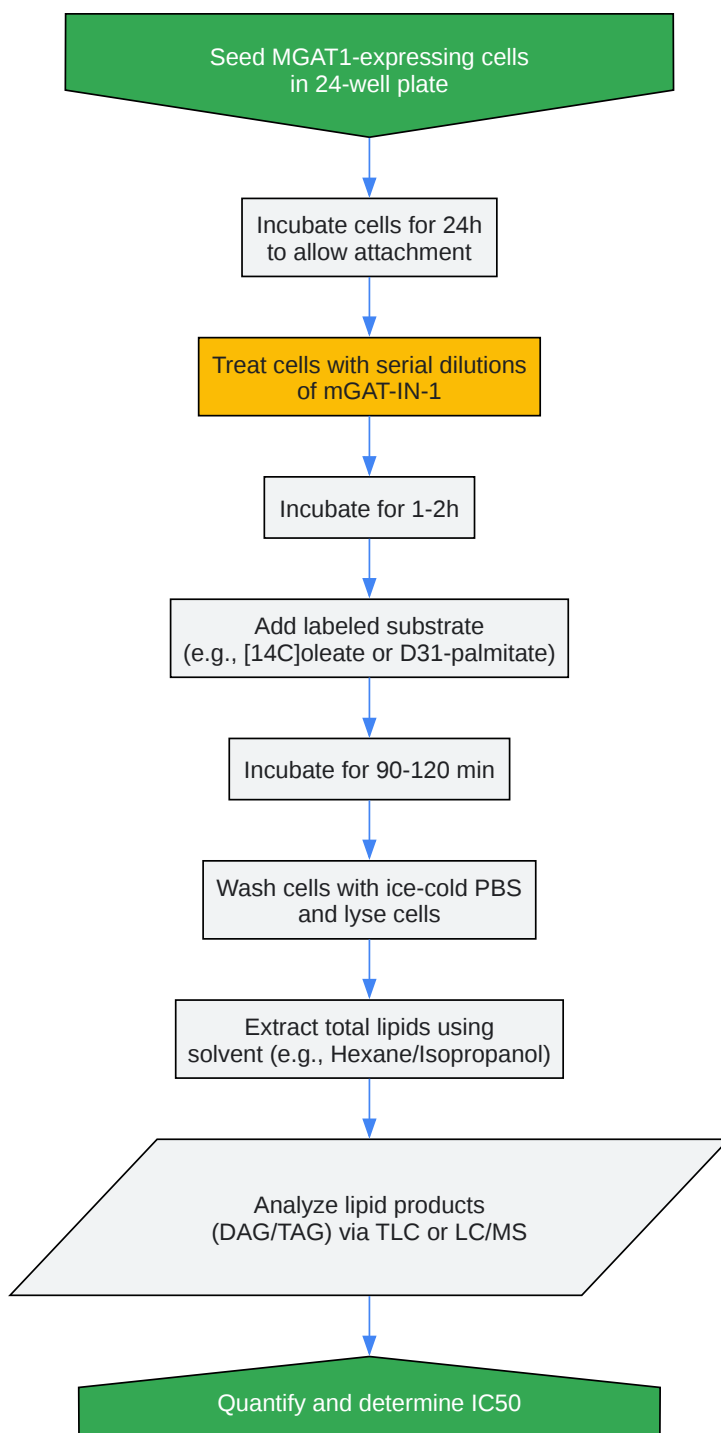
A1: **mGAT-IN-1** is a selective inhibitor of Monoacylglycerol Acyltransferase 1 (MGAT1). MGAT1 is a microsomal enzyme that plays a key role in the monoacylglycerol (MAG) pathway of triacylglycerol (TAG) synthesis.^{[1][2]} It catalyzes the conversion of monoacylglycerol (MAG) to diacylglycerol (DAG), which is a precursor for TAG.^[3] By inhibiting MGAT1, **mGAT-IN-1** blocks the synthesis of DAG from MAG, thereby reducing the overall production of TAG.

Q2: What is the primary biological pathway involving MGAT1?

A2: MGAT1 is a key enzyme in the MAG pathway for synthesizing TAG, which is crucial for lipid metabolism. This pathway is particularly active in tissues like the stomach, kidney, and adipose tissue.^[2] The synthesis of TAG involves two main pathways: the glycerol-3-phosphate pathway and the MAG pathway, which converge at the final step where DAG is converted to TAG by diacylglycerol acyltransferase (DGAT).^{[1][4]} MGAT1's role is specific to the MAG pathway. Additionally, MGAT1 has been identified as a transcriptional target of the Wnt/ β -catenin signaling pathway, linking it to cellular development and tumorigenesis.^[5]

MGAT1 in the Triacylglycerol (TAG) Synthesis Pathway





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- 5. MGAT1 is a novel transcriptional target of Wnt/ β -catenin signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
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